

Application Notes and Protocols for Usp28-IN-4 In Vitro Assays

Author: BenchChem Technical Support Team. Date: December 2025



These application notes provide detailed protocols for the in vitro characterization of **Usp28-IN-4**, a potent and selective inhibitor of the deubiquitinase USP28. The intended audience for these notes includes researchers, scientists, and drug development professionals actively engaged in cancer research and drug discovery.

Introduction

Ubiquitin-Specific Protease 28 (USP28) is a deubiquitinating enzyme (DUB) that plays a critical role in the regulation of protein stability and has been identified as a key player in various oncogenic pathways. USP28 stabilizes oncoproteins such as c-Myc, preventing their degradation by the proteasome.[1][2] The overexpression of USP28 is implicated in several cancers, making it an attractive therapeutic target.

Usp28-IN-4 is a small molecule inhibitor of USP28 with a reported IC50 of 0.04 μ M.[1][3][4][5] It demonstrates high selectivity for USP28 over other deubiquitinases.[1][3][4][5] These protocols outline the necessary steps to perform biochemical and cellular assays to validate the inhibitory activity and cellular effects of Usp28-IN-4.

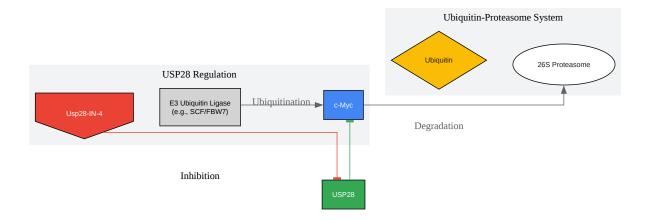
Quantitative Data Summary



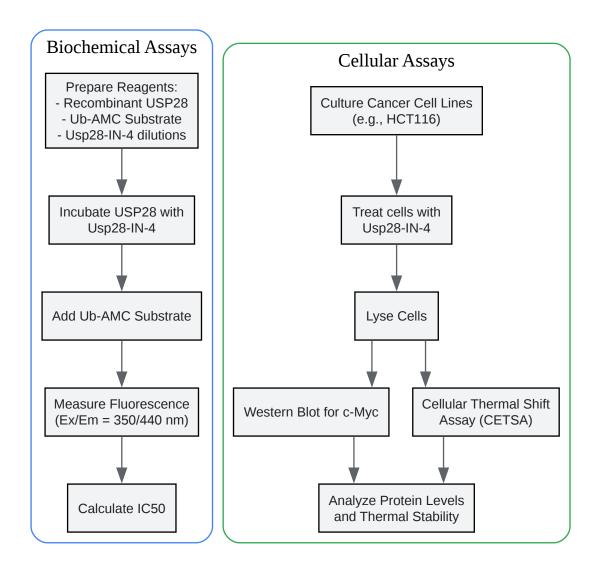
Parameter	Value	Reference
Usp28-IN-4 IC50	0.04 μΜ	[1][3][4][5]
Usp28-IN-4 Selectivity	High selectivity over USP2, USP7, USP8, USP9x, UCHL3, and UCHL5	[3][4][5]
Cellular Effect	Down-regulates cellular c-Myc levels	[1][3][4]

Signaling Pathway and Experimental Workflow Diagrams USP28 Signaling Pathway









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. JCI The deubiquitinase USP28 controls intestinal homeostasis and promotes colorectal cancer [jci.org]



- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. abmole.com [abmole.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Usp28-IN-4 In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12399517#usp28-in-4-in-vitro-assay-setup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com